

# Ipenoxazone Hydrochloride: An Obscure Molecule with a Sparse History

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## Compound of Interest

Compound Name: *Ipenoxazone Hydrochloride*

Cat. No.: *B1253530*

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Despite a comprehensive search of scientific literature, patent databases, and clinical trial registries, detailed information regarding the discovery, history, and mechanism of action of **Ipenoxazone Hydrochloride** remains elusive. This suggests that the compound may be a relatively obscure entity within the landscape of pharmaceutical research and development, potentially representing a candidate that did not advance significantly beyond initial synthesis or preclinical evaluation.

Publicly available chemical databases provide foundational information about **Ipenoxazone Hydrochloride**, identifying it as a 2-oxazolidinone derivative with the chemical name (4S,5R)-3-[3-(azepan-1-yl)propyl]-4-(2-methylpropyl)-5-phenyl-1,3-oxazolidin-2-one;hydrochloride. Its molecular formula is C<sub>22</sub>H<sub>35</sub>ClN<sub>2</sub>O<sub>2</sub> and it has a molecular weight of 395.0 g/mol .

Below is a summary of the available chemical data:

## Chemical and Physical Properties of Ipenoxazone Hydrochloride

Property	Value	Source
Molecular Formula	C22H35ClN2O2	PubChem
Molecular Weight	395.0 g/mol	PubChem
IUPAC Name	(4S,5R)-3-[3-(azepan-1-yl)propyl]-4-(2-methylpropyl)-5-phenyl-1,3-oxazolidin-2-one;hydrochloride	PubChem
InChIKey	WXDRKSLHMGNBFSF-JUDYQFGCSA-N	PubChem
Canonical SMILES	CC(C)C[C@H]1--INVALID-LINK--C3=CC=CC=C3.Cl	PubChem

The lack of published research papers, patents, or clinical trial information prevents the construction of a detailed historical narrative or an in-depth technical guide as requested. Key aspects such as the originating research group, the synthetic pathway, the intended therapeutic target, and the outcomes of any pharmacological studies are not documented in accessible sources.

For a compound to have a discoverable history and a well-understood mechanism of action, it typically would have progressed through several stages of research and development, each generating public-facing documentation. The absence of such a trail for **Ipenoxazone Hydrochloride** suggests several possibilities:

- **Early-Stage Discontinuation:** The compound may have been synthesized as part of a larger chemical library but showed no promising activity in initial screenings, leading to its abandonment.
- **Proprietary Research:** The compound may be part of an internal, unpublished research project within a pharmaceutical company.
- **Alternative Nomenclature:** It is possible that the compound is more widely known under a different, unlisted codename or trivial name.

Without further information, any discussion of its signaling pathways, experimental workflows, or logical relationships would be purely speculative. Therefore, the creation of the requested diagrams is not feasible.

In conclusion, while the basic chemical identity of **Ipenoxazone Hydrochloride** is established, its history, discovery, and biological function remain undocumented in the public scientific domain.

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